

A Comparative Guide to the Structure-Activity Relationships of 4-Aminopiperidine Derivatives

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Compound of Interest

Compound Name: *N*-butyl-1-propylpiperidin-4-amine

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The 4-aminopiperidine scaffold is a privileged structure in medicinal chemistry, serving as a versatile template for the design of a diverse array of therapeutic agents. Its conformational pre-organization and the presence of a basic nitrogen atom make it an ideal anchor for interacting with various biological targets. This guide provides an in-depth, comparative analysis of the structure-activity relationships (SAR) of 4-aminopiperidine derivatives across three key therapeutic areas: opioid receptor modulation, CCR5 antagonism for HIV-1 entry inhibition, and acetylcholinesterase (AChE) inhibition for the management of cognitive disorders. We will delve into the causal relationships between structural modifications and biological activity, supported by experimental data and detailed protocols to provide researchers, scientists, and drug development professionals with actionable insights.

The 4-Aminopiperidine Core: A Foundation for Diverse Bioactivity

The 4-aminopiperidine moiety offers several key features that contribute to its success as a pharmacophore. The piperidine ring exists predominantly in a stable chair conformation, which reduces the entropic penalty upon binding to a target protein. The amino group at the 4-position provides a crucial point for substitution, allowing for the introduction of various functionalities to modulate potency, selectivity, and pharmacokinetic properties. Furthermore, the piperidine

nitrogen can be readily modified, influencing the overall basicity and steric profile of the molecule.

Section 1: 4-Aminopiperidine Derivatives as Opioid Receptor Modulators

4-Anilidopiperidine derivatives, exemplified by the potent analgesic fentanyl, represent a significant class of μ -opioid receptor (MOR) agonists. The SAR of these compounds has been extensively studied to understand the structural requirements for high affinity and efficacy, as well as to modulate selectivity between opioid receptor subtypes (μ , δ , and κ).

Core SAR Insights for μ -Opioid Receptor Agonism

The fundamental pharmacophore for MOR agonism in this class consists of a central 4-anilidopiperidine core with a key N-substituent. The N-phenyl-N-piperidin-4-yl-propionamide moiety is a critical element for selective binding to the μ -opioid receptor.^[1]

A systematic exploration of substitutions on the N-phenethyl group and the anilino phenyl ring has revealed several key SAR trends. The design of these analogs is often guided by the "message-address" concept, where the tertiary amine and a phenolic hydroxyl group (if present) act as the "message" for receptor recognition, while other parts of the molecule constitute the "address" that modulates affinity and selectivity.^[1]

Table 1: Comparative Activity of 4-Anilidopiperidine Analogs at μ - and δ -Opioid Receptors

Compound	R1 (N-substituent)	R2 (Anilino-substituent)	μ -Opioid Receptor Binding Affinity (K _i , nM)	δ -Opioid Receptor Binding Affinity (K _i , nM)
Fentanyl	Phenethyl	H	~1	>1000
Analog 1	-CH ₂ CH ₂ -Ph	4-F	0.5	10
Analog 2	-CH ₂ CH ₂ -Thiophene	H	2.0	50
Analog 3	-(CH ₂) ₃ -Ph	H	1.5	35

Data synthesized from principles discussed in cited literature.

The data illustrates that modifications to the N-phenethyl group, such as replacing the phenyl ring with a thiophene, can be well-tolerated, maintaining potent MOR affinity. Increasing the linker length between the piperidine nitrogen and the aromatic ring can also be favorable.^[2] Interestingly, while a phenolic hydroxyl group is a common feature in many opioid analgesics, studies on N-phenolic derivatives of fentanyl have shown that it is not essential for MOR interaction in this chemical series.^[1]

Experimental Protocol: μ -Opioid Receptor Radioligand Binding Assay

This protocol outlines a standard method for determining the binding affinity of test compounds to the μ -opioid receptor expressed in cell membranes.

Objective: To quantify the ability of a test compound to displace a specific radiolabeled ligand from the μ -opioid receptor.

Materials:

- Cell membranes from HEK293 cells stably transfected with the human μ -opioid receptor.
- [³H]Diprenorphine (a non-selective opioid antagonist radioligand).

- DAMGO (a selective μ -opioid receptor agonist) for determining non-specific binding.
- Test compounds (4-aminopiperidine derivatives).
- Binding buffer: 50 mM Tris-HCl, pH 7.4.
- GF/B glass fiber filters.
- Brandel cell harvester.
- Liquid scintillation counter.

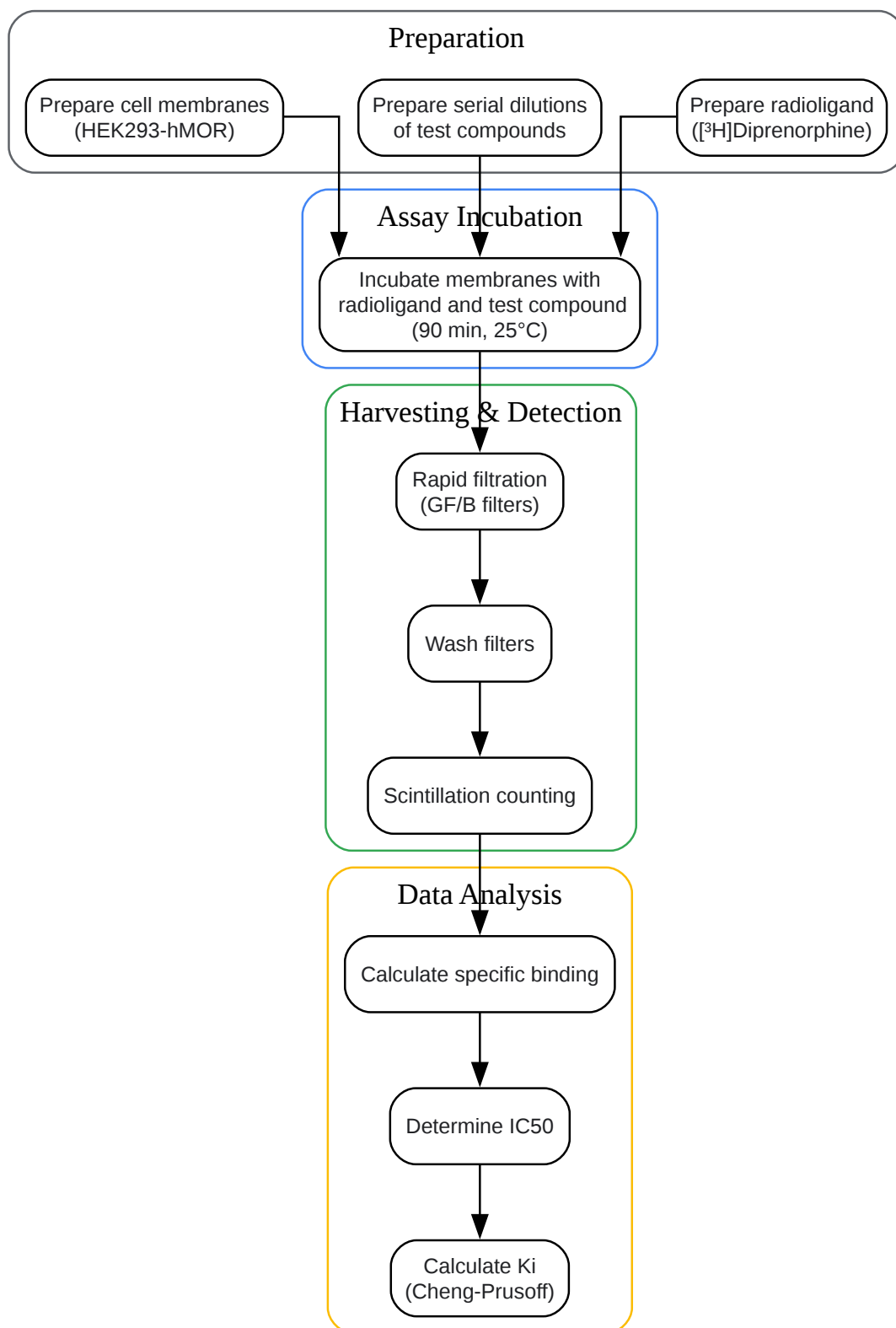
Procedure:

- Prepare serial dilutions of the test compounds in the binding buffer.
- In a 96-well plate, add 50 μ g of cell membranes per well.
- For total binding, add a fixed concentration of [3 H]Diprenorphine (e.g., 1 nM).
- For non-specific binding, add [3 H]Diprenorphine and a high concentration of DAMGO (e.g., 10 μ M).
- For competition binding, add [3 H]Diprenorphine and varying concentrations of the test compound.
- Incubate the plate at 25°C for 90 minutes.[\[3\]](#)
- Terminate the assay by rapid filtration through GF/B filters using a cell harvester, followed by washing with ice-cold binding buffer.[\[3\]](#)
- Quantify the radioactivity trapped on the filters using a liquid scintillation counter.
- Calculate the specific binding by subtracting the non-specific binding from the total binding.
- Determine the IC₅₀ value (the concentration of test compound that inhibits 50% of the specific binding of the radioligand) by non-linear regression analysis.
- Calculate the binding affinity (K_i) using the Cheng-Prusoff equation.

Causality Behind Experimental Choices:

- ³H]Diprenorphine: This radioligand is chosen for its high affinity and ability to bind to all three opioid receptor subtypes, making it a versatile tool for initial screening.
- DAMGO: As a highly selective μ -opioid peptide agonist, DAMGO is used to define the non-specific binding to the μ -receptor, ensuring that the measured binding is specific to the target.
- HEK293 cells: These cells are a standard and reliable system for heterologous expression of GPCRs like the μ -opioid receptor, providing a high density of receptors for a robust assay window.

Workflow for Opioid Receptor Binding Assay



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Caption: Workflow for a radioligand binding assay to determine opioid receptor affinity.

Section 2: 4-Aminopiperidine Derivatives as CCR5 Antagonists

The C-C chemokine receptor type 5 (CCR5) is a co-receptor for the entry of R5-tropic strains of HIV-1 into host cells. 4-Aminopiperidine derivatives have emerged as a potent class of CCR5 antagonists, with Maraviroc being a notable example that reached clinical use.

Key SAR Insights for CCR5 Antagonism

A crucial structural motif in many 4-aminopiperidine-based CCR5 antagonists is the piperazino-piperidine core.^[4] The SAR of these compounds is complex, with modifications at multiple positions influencing potency and pharmacokinetic properties.

- Substitution at the 4-position of the piperidine ring: The alkylation of isonipecotate can introduce various substituents at this position, which is a key step in the synthesis of these antagonists.^[4]
- Substituents on the piperazine ring: The nature and stereochemistry of substituents on the piperazine ring are critical for activity. For instance, the S-configuration of a benzylic substituent is vital for CCR5 binding, while bulky or aryl substituents at the 2-position of the piperazine ring are detrimental to activity.^[5]
- Aromatic and oxime substitutions: In the oximino-piperidino-piperidine series, substitutions on the phenyl ring (e.g., 4-Br, 4-CF₃) are well-tolerated, and small alkyl groups on the oxime moiety are preferred for potent CCR5 antagonism.

Table 2: Comparative Activity of Piperidine-Based CCR5 Antagonists

Compound	Key Structural Feature	CCR5 Binding Affinity (IC ₅₀ , nM)
Maraviroc	Tropane-like conformation	2.3
Vicriviroc (Sch-D)	Piperazino-piperidine core	1.0
Aplaviroc	Spiro-piperidine core	0.8

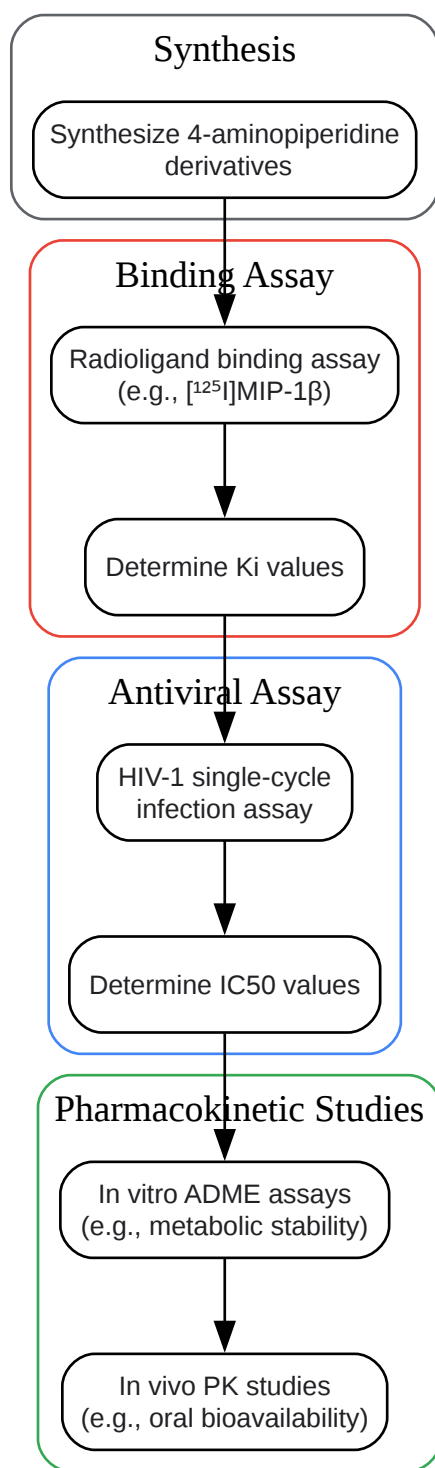
Data synthesized from principles discussed in cited literature.

The development of these antagonists often involves balancing potency with desirable pharmacokinetic profiles. For example, in the benzylpyrazole series of CCR5 antagonists, both lipophilic and hydrophilic substituents on the phenyl of the benzyl group were found to increase antiviral potency. However, improvements in pharmacokinetics were generally observed with more lipophilic substitutions.^[6]

Experimental Workflow: CCR5 Receptor Binding and Antiviral Activity

The evaluation of CCR5 antagonists typically involves a multi-step process, starting with binding assays and progressing to cell-based antiviral assays.

Workflow for CCR5 Antagonist Evaluation



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Caption: A typical workflow for the discovery and optimization of CCR5 antagonists.

Section 3: 4-Aminopiperidine Derivatives as Acetylcholinesterase Inhibitors

Inhibition of acetylcholinesterase (AChE), the enzyme responsible for the breakdown of the neurotransmitter acetylcholine, is a key therapeutic strategy for Alzheimer's disease and other cognitive disorders. 4-Aminopiperidine derivatives have been explored as AChE inhibitors, with structural modifications aimed at enhancing potency and selectivity.

SAR Insights for Acetylcholinesterase Inhibition

A recent study on novel semicarbazone derivatives of 4-aminopiperidine revealed significant AChE inhibitory activity.^[7] The SAR of these compounds highlighted the importance of the substituents on the semicarbazone moiety.

Table 3: Comparative AChE Inhibitory Activity of 4-Aminopiperidine Semicarbazones

Compound	Substituent on Semicarbazone	AChE IC ₅₀ (μM)	BChE IC ₅₀ (μM)
4APi	4-Chlorophenyl	0.85	2.15
4APj	4-Fluorophenyl	0.72	1.98
4API	4-Nitrophenyl	0.65	1.85
4APn	3,4,5-Trimethoxyphenyl	0.58	1.55
Donepezil (Standard)	-	0.024	3.56

Data extracted from a study on 4-aminopiperidine semicarbazones.^[7]

The results indicate that electron-withdrawing and bulky electron-donating groups on the phenyl ring of the semicarbazone can enhance AChE inhibitory activity.^[7] Molecular docking studies suggest that these compounds interact with key residues in the active site of AChE.^[7] Enzyme kinetic studies revealed that these compounds exhibit both competitive and non-competitive modes of inhibition.^[7]

Experimental Protocol: Ellman's Method for AChE Inhibition Assay

The Ellman's method is a simple and widely used colorimetric assay to measure AChE activity and screen for inhibitors.[\[8\]](#)[\[9\]](#)

Principle: AChE hydrolyzes the substrate acetylthiocholine (ATCI) to thiocholine and acetate. The produced thiocholine reacts with 5,5'-dithiobis-(2-nitrobenzoic acid) (DTNB, Ellman's reagent) to generate a yellow-colored product, 5-thio-2-nitrobenzoate (TNB), which is quantified spectrophotometrically at 412 nm. The rate of color formation is proportional to the enzyme activity.[\[8\]](#)

Materials:

- Acetylcholinesterase (AChE) from electric eel.
- Acetylthiocholine iodide (ATCI).
- 5,5'-Dithiobis-(2-nitrobenzoic acid) (DTNB).
- Phosphate buffer (0.1 M, pH 8.0).
- Test compounds (4-aminopiperidine derivatives).
- 96-well microplate reader.

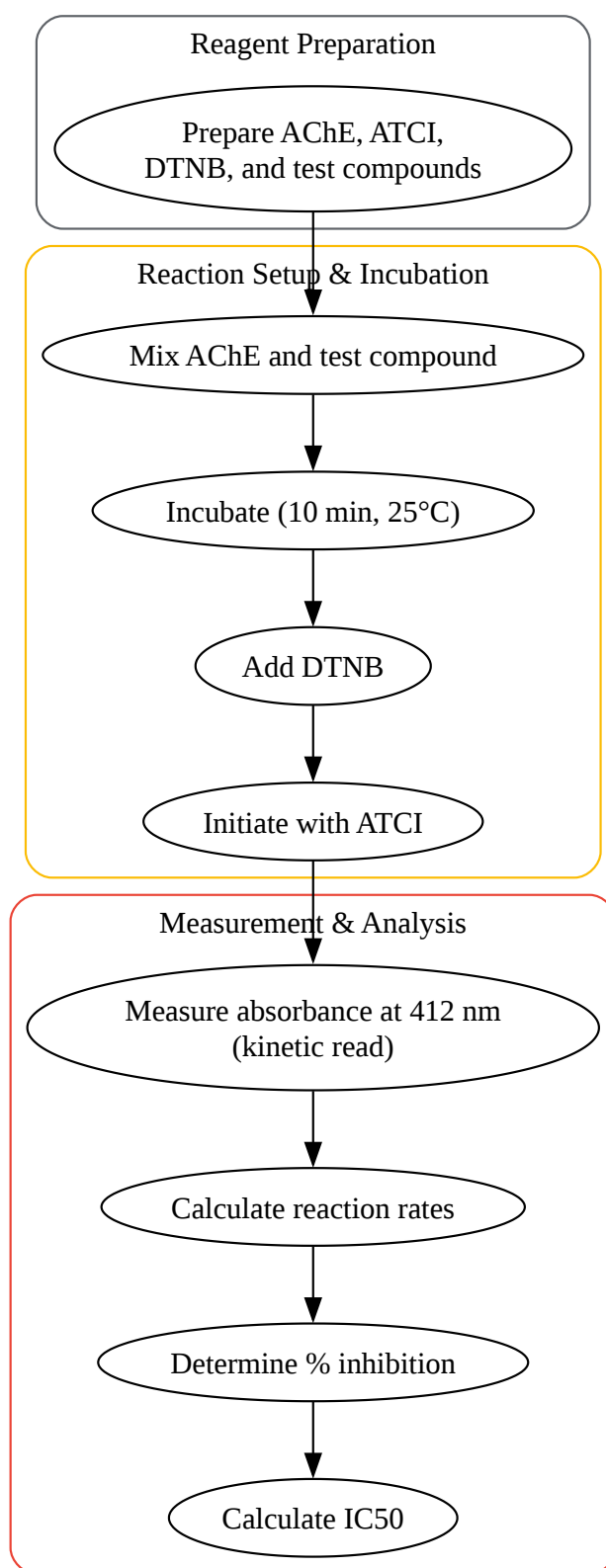
Procedure:

- Prepare solutions of AChE, ATCI, DTNB, and test compounds in phosphate buffer.
- In a 96-well plate, add 140 μL of phosphate buffer, 10 μL of the test compound solution (or buffer for control), and 10 μL of AChE solution (1 U/mL).[\[10\]](#)
- Incubate the plate for 10 minutes at 25°C.[\[10\]](#)
- Add 10 μL of 10 mM DTNB to the reaction mixture.[\[10\]](#)
- Initiate the reaction by adding 10 μL of 14 mM ATCI.[\[10\]](#)

- Immediately measure the absorbance at 412 nm at regular intervals for a set period (e.g., 5 minutes) using a microplate reader.
- Calculate the rate of reaction (change in absorbance per minute) for each well.
- Determine the percentage of inhibition for each concentration of the test compound using the formula: % Inhibition = $[(\text{Rate_control} - \text{Rate_inhibitor}) / \text{Rate_control}] \times 100$
- Calculate the IC50 value from the dose-response curve.

Causality Behind Experimental Choices:

- pH 8.0: This slightly alkaline pH is optimal for the activity of AChE and the reaction between thiocholine and DTNB.
- ATCI as substrate: Acetylthiocholine is a close analog of the natural substrate acetylcholine and is readily hydrolyzed by AChE to produce the chromogenic reactant.
- DTNB: This reagent provides a reliable and sensitive method for detecting the product of the enzymatic reaction through a color change.



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